

# A Comparative Analysis of 2,5-Dimethylaniline: Experimental Data vs. Literature Values

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## Compound of Interest

Compound Name: **2,5-Dimethylaniline**

Cat. No.: **B045416**

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This guide provides a comprehensive comparison of experimentally determined physical properties of **2,5-Dimethylaniline** (CAS No: 95-78-3) with established literature values. **2,5-Dimethylaniline**, also known as 2,5-xylidine, is a significant organic intermediate in the synthesis of dyes, pigments, and active pharmaceutical ingredients (APIs).<sup>[1][2]</sup> Accurate physical and chemical data are paramount for its application in chemical synthesis, ensuring process safety, and achieving desired product quality.

## Data Presentation: Physical Properties of 2,5-Dimethylaniline

The following table summarizes the key physical properties of **2,5-Dimethylaniline**, presenting a range of literature values for comparative analysis. These properties are critical for designing and optimizing synthetic routes and for ensuring safe handling and storage.

Property	Experimental/Literature Value	Source(s)
Melting Point	11.5 °C to 15.5 °C	[2][3][4][5][6][7][8]
Boiling Point	214 °C to 218 °C	[1][2][3][4][5][6][7][8]
Density	0.973 g/mL at 25 °C	[3][4][5][7][8][9]
Refractive Index	n <sub>20/D</sub> 1.559	[3][4][5][9]
Water Solubility	<0.1 g/100 mL at 18 °C	[4][7][9][10]
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform	[10][11]

## Experimental Protocols

Accurate determination of the physical properties of a compound like **2,5-Dimethylaniline** is fundamental. Below are detailed methodologies for the key experiments cited.

### Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **2,5-Dimethylaniline**, which has a melting point above ambient temperature, a standard capillary melting point apparatus is employed.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar), capillary tubes, thermometer.
- Procedure:
  - A small, dry sample of **2,5-Dimethylaniline** is loaded into a capillary tube, which is sealed at one end. The sample is packed to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire sample becomes a clear liquid is the end of the range. A pure substance will have a sharp melting point range of 1-2 °C.

## Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, boiling chips.
- Procedure:
  - A sample of **2,5-Dimethylaniline** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
  - The apparatus is assembled for simple distillation. The thermometer bulb should be positioned just below the level of the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
  - The temperature is recorded when it becomes constant. This stable temperature, observed during the distillation of the bulk of the liquid, is the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume. For a liquid like **2,5-Dimethylaniline**, a pycnometer or a digital density meter is used for an accurate measurement.

- Apparatus: Pycnometer (a specific volume glass flask), analytical balance.
- Procedure:
  - The empty, clean, and dry pycnometer is weighed accurately.

- The pycnometer is filled with distilled water and weighed again to determine the mass of the water. The temperature of the water is recorded to find its density from a reference table. This allows for the precise calculation of the pycnometer's volume.
- The pycnometer is emptied, dried thoroughly, and then filled with the **2,5-Dimethylaniline** sample.
- The filled pycnometer is weighed. The mass of the **2,5-Dimethylaniline** is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the **2,5-Dimethylaniline** by the volume of the pycnometer. The measurement is performed at a constant temperature, typically 25 °C.[3][4][5][7][8][9]

## Visualizing Experimental Workflow

The following diagram illustrates a typical workflow for the experimental determination of the boiling point of **2,5-Dimethylaniline**.



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### Boiling Point Determination Workflow

## Discussion and Comparison

The physical constants for **2,5-Dimethylaniline** reported in the literature show a high degree of consistency across various reputable sources.[2][3][4][5][6][7][8][9] Minor variations in reported melting and boiling points can be attributed to differences in experimental conditions, such as atmospheric pressure, or the purity of the sample being analyzed. The low solubility in water and good solubility in organic solvents are consistent with its chemical structure—a substituted aromatic amine.[4][7][9][10][11] When conducting experiments, it is crucial to adhere to

standardized protocols to ensure that the obtained data is reliable and comparable to these literature values. Any significant deviation from the expected values may indicate sample impurities or experimental error.

## Safety Information

**2,5-Dimethylaniline** is classified as harmful and can be toxic if swallowed, inhaled, or absorbed through the skin.[12][13] Prolonged or repeated exposure may pose health risks. It is imperative to handle this chemical in a well-ventilated area, preferably within a chemical fume hood, and to use appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.[12][14] Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and acids. [12][14] Always consult the Safety Data Sheet (SDS) provided by the supplier for complete hazard information and handling procedures.[13][14][15]

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